

Technical Guide: Utilization of 1,3-Benzothiazole-2-sulfinyl Chloride

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Compound of Interest

Compound Name: *1,3-Benzothiazole-2-sulfinyl chloride*

CAS No.: *21588-54-5*

Cat. No.: *B13817292*

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Introduction & Scope

1,3-Benzothiazole-2-sulfinyl chloride (C₇H₄CINOS₂, CAS: 21588-54-5) is a specialized electrophilic sulfur reagent, distinct from the more common benzothiazole-2-sulfonyl chloride (BtsCl). While BtsCl is widely used as an amine protecting group, the sulfinyl chloride derivative is primarily utilized as a reactive intermediate for synthesizing sulfinamides (often used as vulcanization accelerators) and chiral sulfoxides.

Core Distinction: Sulfinyl vs. Sulfonyl

- Sulfinyl Chloride (-S(O)Cl): Sulfur oxidation state +4. Highly reactive towards nucleophiles; hydrolyzes to sulfinic acid. Used to form sulfinamides ().
- Sulfonyl Chloride (-SO₂Cl): Sulfur oxidation state +6. More stable; used to form sulfonamides (

).

This guide details the synthesis of **1,3-benzothiazole-2-sulfinyl chloride** via the thionyl chloride-sulfinate exchange method, a route chosen for its high yield and purity compared to direct disulfide chlorination.

Safety & Handling (Critical)

This protocol involves thionyl chloride (SOCl₂) and reactive sulfur species.

- Hazards: SOCl₂ releases toxic HCl and SO₂ gases. The product is a lachrymator and corrosive.
- Moisture Sensitivity: The sulfinyl chloride bond is extremely hydrolytically unstable. All glassware must be flame-dried, and solvents (Benzene, DCM) must be anhydrous.
- Engineering Controls: All operations must be performed in a functioning fume hood.

Experimental Protocol: Synthesis

Phase 1: Precursor Preparation (Methyl Benzothiazole-2-sulfinate)

Rationale: Direct chlorination of 2-mercaptobenzothiazole often leads to disulfide formation or over-oxidation. The most reliable route utilizes the reaction of thionyl chloride with the sulfinate ester.

Step 1.1: Synthesis of Sodium Benzothiazole-2-sulfinate (BTS)

- Dissolve: Suspend 2-mercaptobenzothiazole (MBT) (16.7 g, 100 mmol) in 100 mL of 2M NaOH.
- Oxidize: Cool to 0°C. Add Hydrogen Peroxide (30%) (11.3 mL, 110 mmol) dropwise over 30 mins, maintaining temp <5°C.
- Precipitate: The sodium salt (BTS) may precipitate or can be salted out. Filter and dry under vacuum.[1]

- Note: BTS is a known SO₂ donor; store in a cool, dry place.

Step 1.2: Alkylation to Methyl Ester

- React: Suspend Sodium BTS (22.1 g, 100 mmol) in anhydrous DMF (50 mL).
- Alkylate: Add Methyl Iodide (14.2 g, 100 mmol) dropwise at 0°C.
- Workup: Stir for 2 hours at RT. Pour into ice water. Extract with Ethyl Acetate. Dry () and concentrate to yield Methyl Benzothiazole-2-sulfinate.

Phase 2: Generation of 1,3-Benzothiazole-2-sulfinyl Chloride

Reference Protocol: Based on US Patent 3,541,060 methodology.[\[2\]](#)

Reagents:

- Methyl benzothiazole-2-sulfinate (2.13 g, 10 mmol)
- Thionyl Chloride (SOCl₂) (1.19 g, 10 mmol) - Freshly Distilled

Procedure:

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and an argon inlet.
- Addition: Add the Methyl benzothiazole-2-sulfinate to the flask.
- Reaction: Add Thionyl Chloride quickly via syringe.
- Incubation: Stir the neat mixture at Room Temperature (20-25°C) for 30 minutes.
 - Observation: The mixture should evolve from a suspension to a homogeneous liquid, indicating conversion to the acid chloride.
- Isolation: The resulting liquid is **1,3-Benzothiazole-2-sulfinyl chloride**.

- Note: Due to instability, this compound is rarely isolated for storage. It is typically dissolved immediately in anhydrous Benzene or DCM for the subsequent coupling step.

Application Protocol: Synthesis of Sulfinamides

This protocol demonstrates the functional utility of the generated sulfinyl chloride by coupling it with a secondary amine (e.g., dicyclohexylamine).[2]

Reagents:

- Freshly prepared **1,3-Benzothiazole-2-sulfinyl chloride** (approx. 10 mmol)
- Dicyclohexylamine (3.62 g, 20 mmol) [2 equiv. required: 1 for reaction, 1 as HCl scavenger]
- Solvent: Anhydrous Benzene or Dichloromethane (DCM) (20 mL)

Procedure:

- Solubilization: Dissolve the crude sulfinyl chloride (from Phase 2) in 10 mL of anhydrous Benzene/DCM.
- Preparation of Amine: In a separate flask, dissolve Dicyclohexylamine in 10 mL of anhydrous solvent. Cool to 0°C.
- Coupling: Add the sulfinyl chloride solution dropwise to the stirred amine solution over 10 minutes.
 - Mechanism:[1][3][4][5][6] Nucleophilic attack of the amine on the sulfinyl sulfur, displacing chloride.
- Reaction: Stir at 0°C for 10 mins, then warm to Room Temperature for 20 mins.
- Workup:
 - Filter off the precipitated amine hydrochloride salt.
 - Wash the filtrate with cold water (2 x 10 mL) to remove salts.

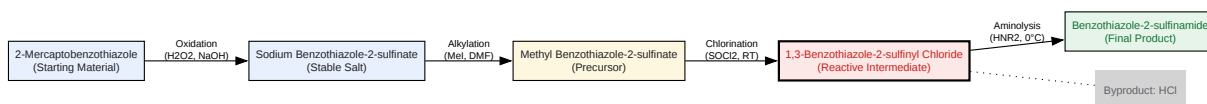
- Dry organic layer over anhydrous
- Purification: Evaporate solvent under reduced pressure. Recrystallize the residue from petroleum ether or ethanol.

Data & Analysis

Parameter	Value / Observation
Molecular Formula	C ₇ H ₄ CINOS ₂
Molecular Weight	217.7 g/mol
Appearance	Yellowish to Brown Oil/Liquid (Crude)
Yield (Step 2)	Quantitative (used in situ)
Yield (Sulfonamide)	~70-85% (typical for dicyclohexyl derivative)
Stability	Low. Hydrolyzes rapidly to sulfinic acid in moist air.

Reaction Workflow Visualization

The following diagram illustrates the critical pathway from the starting thiol to the final sulfonamide accelerator, highlighting the unstable sulfinyl chloride intermediate.



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Figure 1: Synthetic pathway for the generation and utilization of **1,3-Benzothiazole-2-sulfinyl chloride**.

Troubleshooting & Optimization

- **Low Yield of Sulfinamide:** Often caused by hydrolysis of the sulfinyl chloride. Ensure the thionyl chloride is freshly distilled and the reaction flask is purged with Argon.
- **Impurity Profile:** If the final product contains sulfonamide ($S(=O)_2$), the starting material may have over-oxidized, or the sulfinyl chloride disproportionated. Keep reaction times short and temperatures low ($<25^\circ\text{C}$).
- **Alternative Route:** If the sulfinate ester is unavailable, the disulfide route (Chlorination of 2,2'-dithiobis(benzothiazole) with Acetic Anhydride) is a viable alternative, though it requires precise stoichiometric control to prevent over-oxidation.

References

- Campbell, R. H., & Sullivan, A. B. (1970). Accelerating vulcanization with benzothiazole-2-sulfinamides. US Patent 3,541,060.[2] [Link](#)
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 45077672, **1,3-Benzothiazole-2-sulfinyl chloride**. [Link](#)
- Wang, F., et al. (2011).[3] Synthesis of 2-Mercaptobenzothiazoles via DBU-Promoted Tandem Reaction. Organic Letters, 13(12), 3202–3205. [Link](#)

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Sources

- [1. Design, Synthesis, and Spectral Properties of Novel 2-Mercaptobenzothiazole Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. US3541060A - Accelerating vulcanization with benzothiazole-2-sulfinamides - Google Patents \[patents.google.com\]](#)

- [3. Synthesis of 2-Mercaptobenzothiazoles via DBU-Promoted Tandem Reaction of o-Haloanilines and Carbon Disulfide \[organic-chemistry.org\]](#)
- [4. CN102108069B - Method for preparing 6-benzothiazole sulfonyl chloride - Google Patents \[patents.google.com\]](#)
- [5. Silyloxymethanesulfinate as a sulfoxylate equivalent for the modular synthesis of sulfones and sulfonyl derivatives - Chemical Science \(RSC Publishing\) DOI:10.1039/D0SC02947E \[pubs.rsc.org\]](#)
- [6. US4097669A - 2-Substituted-5-trifluoromethyl-1,3,4-thiadiazoles - Google Patents \[patents.google.com\]](#)
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